

Troubleshooting low signal in Acifran cAMP assay

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Compound of Interest

Compound Name: Acifran

Cat. No.: B15604001

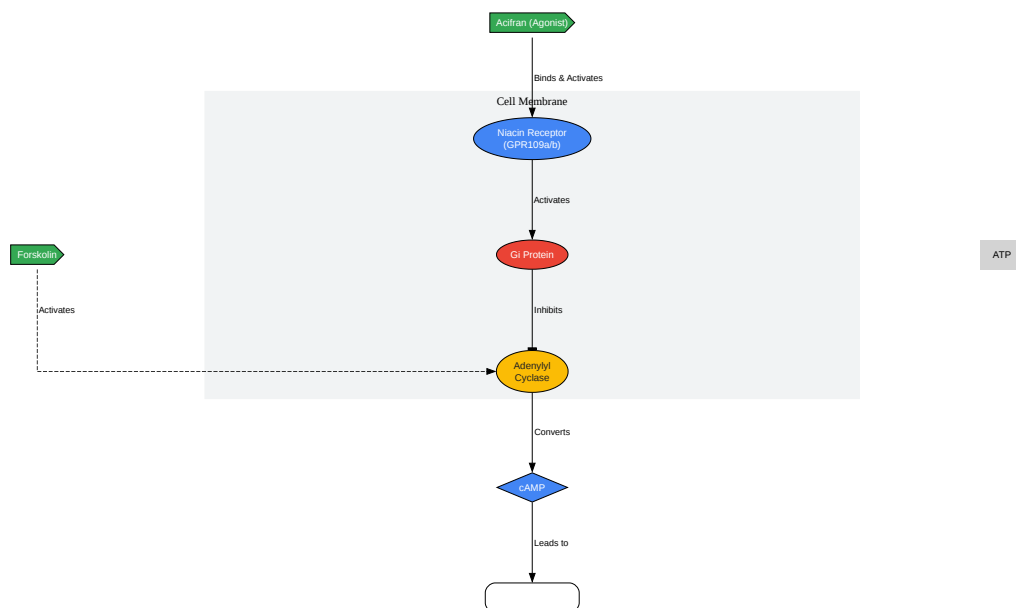
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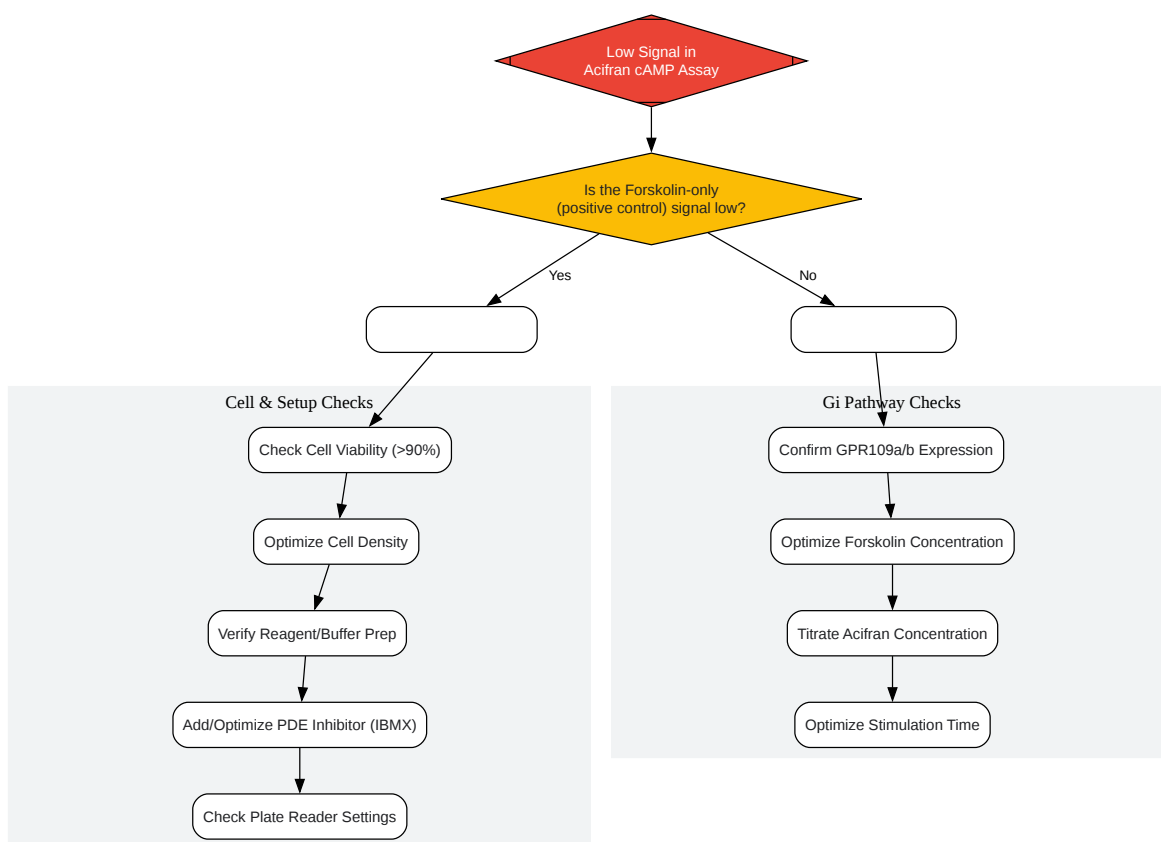
Acifran cAMP Assay Technical Support Center

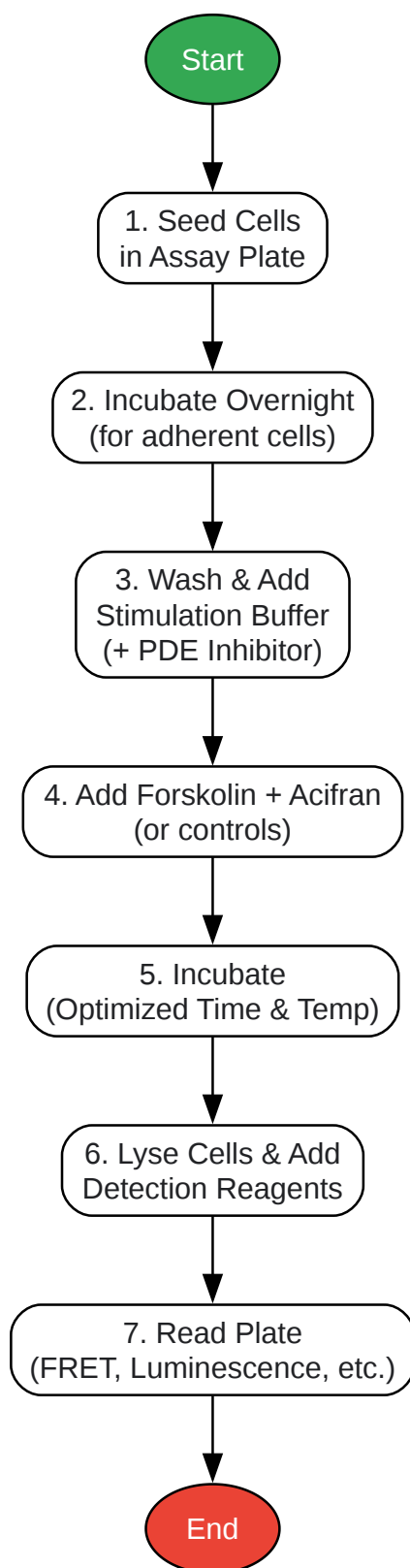
This guide provides troubleshooting solutions for researchers encountering low signal issues in **Acifran**-based cyclic AMP (cAMP) assays.

Understanding the Acifran cAMP Pathway

Acifran is an agonist for niacin receptors, specifically GPR109a and GPR109b.^{[1][2]} These are Gi-coupled G-protein coupled receptors (GPCRs). Activation of a Gi-coupled receptor inhibits the enzyme adenylyl cyclase, leading to a decrease in the intracellular concentration of cAMP. To measure this decrease, the baseline level of cAMP is typically first elevated using an adenylyl cyclase activator like Forskolin. The subsequent addition of a Gi-agonist like **Acifran** is then expected to reduce this elevated signal. A "low signal" in this context can mean either a weak response to Forskolin or a failure to see a decrease after adding **Acifran**.







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References

- 1. Acifran - Wikipedia [en.wikipedia.org]
- 2. Analogues of acifran: agonists of the high and low affinity niacin receptors, GPR109a and GPR109b - PubMed [pubmed.ncbi.nlm.nih.gov]
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